

A Comparative Guide to the Biological Activity of α -Hydroxyphosphonates

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Compound of Interest

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For researchers, scientists, and professionals in drug development, the exploration of novel bioactive compounds is a cornerstone of innovation. Among the myriad of molecular scaffolds, α -hydroxyphosphonates have emerged as a versatile class of organophosphorus compounds exhibiting a broad spectrum of biological activities. This guide provides an in-depth, comparative analysis of the biological activities of different α -hydroxyphosphonates, supported by experimental data and detailed protocols to facilitate further research and development. Our objective is to present a clear, evidence-based comparison to inform experimental design and guide the selection of promising lead compounds.

Introduction to α -Hydroxyphosphonates

α -Hydroxyphosphonates are structural analogues of α -hydroxy carboxylic acids, where the carboxylic acid group is replaced by a phosphonic acid moiety. This substitution imparts unique physicochemical properties, including increased stability and the ability to mimic the transition state of various enzymatic reactions.[1] Their synthesis is most commonly achieved through the Pudovik or Abramov reactions, which involve the nucleophilic addition of a dialkyl phosphite to an aldehyde or ketone.[2] The structural diversity that can be achieved by varying the

substituents on both the α -carbon and the phosphorus atom allows for the fine-tuning of their biological properties.

This guide will delve into the four primary areas of biological activity demonstrated by α -hydroxyphosphonates: anticancer, antimicrobial, antiviral, and enzyme inhibitory effects. We will examine the structure-activity relationships that govern their potency and provide standardized protocols for their evaluation.

Anticancer Activity: Targeting Uncontrolled Cell Proliferation

Several α -hydroxyphosphonates have demonstrated significant cytotoxic activity against a range of cancer cell lines.^{[3][4]} The proposed mechanisms of action are diverse and include the induction of apoptosis and the inhibition of key enzymes involved in cancer progression, such as farnesyl protein transferase.^[3]

Comparative Cytotoxicity of α -Hydroxyphosphonates

The in vitro cytotoxicity of α -hydroxyphosphonates is typically evaluated using assays that measure cell viability, such as the MTT assay. The half-maximal inhibitory concentration (IC₅₀) is a key parameter for comparing the potency of different compounds.

Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
Dibenzyl-α-hydroxyphosphonates (General)	Mes-Sa (Uterine Sarcoma)	~83-105	[3]
Dibenzyl-α-diphenyl-OPPs (10a, 10c)	Mes-Sa (Uterine Sarcoma)	~10	[3]
α-Hydroxy-α-(benzothiophen-2-yl)-methylphosphonates (CF3 substituted)	U266 (Myeloma)	Significant Activity	[4]
Compound 7h	T-47D (Breast Cancer)	1.8 ± 0.6 μg/mL	[5]
Compound 7e	MCF-7 (Breast Cancer)	3.1 ± 0.8 μg/mL	[5]
Compound 4b	A549 (Lung Cancer)	6.1 ± 2.3 μM	[5]
Compound 22	MCF-7 (Breast Cancer)	91.6 ± 0.112	[3]
Compound 13	HCT-116 (Colon Cancer)	43.5 ± 0.15	[3]
Compound 9	HeLa (Cervical Cancer)	17.6 μM	[3]
Compound 2	HeLa (Cervical Cancer)	3.1 ± 0.17 μM	[6]
Compound 12f	A549 (Lung Cancer)	4.5 μM	[7]

Note: Direct comparison of IC50 values should be made with caution due to variations in experimental conditions between studies.

Structure-Activity Relationship (SAR) in Anticancer Activity

The anticancer potency of α -hydroxyphosphonates is significantly influenced by their chemical structure. Key observations include:

- **Hydrophobicity:** Increased hydrophobicity, often achieved through aromatic substituents, generally correlates with higher cytotoxic activity.^[3]
- **Substituents on the Aromatic Ring:** The position and nature of substituents on the aromatic rings play a crucial role. For instance, in some series, trifluoromethyl groups have been shown to enhance cytotoxicity.^[4]
- **Ester Groups on Phosphorus:** The nature of the ester groups on the phosphonate moiety can modulate activity. Dibenzyl esters have shown high potency in some studies.^[3]

The rationale behind these relationships lies in the improved cell membrane permeability and enhanced interaction with molecular targets afforded by these structural modifications.

Experimental Protocol: MTT Assay for Cytotoxicity

This protocol outlines the determination of the cytotoxic effects of α -hydroxyphosphonates on cancer cell lines using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Principle: Metabolically active cells reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Step-by-Step Methodology:

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the α -hydroxyphosphonate compounds in the appropriate cell culture medium. Replace the existing medium with the medium containing the test compounds and incubate for 48-72 hours.

- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value by plotting a dose-response curve.

Antimicrobial Activity: Combating Pathogenic Microbes

α -Hydroxyphosphonates have demonstrated promising activity against a variety of pathogenic bacteria and fungi.^{[8][9]} Their mechanism of action is often attributed to the inhibition of essential microbial enzymes.

Comparative Antimicrobial Activity of α -Hydroxyphosphonates

The antimicrobial efficacy is typically quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a compound that inhibits the visible growth of a microorganism.

Compound/Derivative	Microorganism	MIC ($\mu\text{g/mL}$)	Reference
Compound 3e, 3j	Aspergillus niger	Higher than Griseofulvin	[8]
Compound 3e, 3g, 3j	Staphylococcus aureus	More effective than others in the series	[8]
Compound 26	Staphylococcus aureus	8	[4]
Compound 26	Bacillus subtilis	8	[4]
General α -aminophosphonates	E. coli	0.25 - 128	[10]
General α -aminophosphonates	S. aureus	0.25 - 128	[10]
MPPS	S. aureus ATCC 25923	512	[11]
MPPS	B. subtilis ATCC 6633	256	[11]
Undetectable MIC >128 $\mu\text{g/mL}$	S. aureus & E. coli	>128	[12]
General α -aminophosphonates	Candida albicans	0.25 - 32	[10]

Structure-Activity Relationship (SAR) in Antimicrobial Activity

The structural features influencing the antimicrobial activity of α -hydroxyphosphonates include:

- **Lipophilicity:** Similar to anticancer activity, appropriate lipophilicity is crucial for penetrating the microbial cell wall and membrane.
- **Heterocyclic Moieties:** The incorporation of heterocyclic rings, such as quinoline and thiazole, has been shown to enhance antimicrobial potency.[10]

- Substituents on the α -carbon: The nature of the group attached to the α -carbon significantly impacts the spectrum and potency of antimicrobial action.

These structural modifications are thought to improve the interaction of the compounds with their microbial targets and enhance their ability to disrupt essential cellular processes.

Experimental Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

This protocol describes the determination of the MIC of α -hydroxyphosphonates against bacterial and fungal strains using the broth microdilution method.[\[13\]](#)[\[14\]](#)

Principle: Serial dilutions of the test compound are incubated with a standardized inoculum of the microorganism in a liquid growth medium. The MIC is the lowest concentration that prevents visible growth.

Step-by-Step Methodology:

- Preparation of Inoculum: Prepare a standardized suspension of the test microorganism in a suitable broth (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi) to a concentration of approximately 5×10^5 CFU/mL.[\[13\]](#)
- Serial Dilution: Perform a two-fold serial dilution of the α -hydroxyphosphonate compound in a 96-well microtiter plate containing the appropriate broth.
- Inoculation: Add the standardized microbial inoculum to each well. Include a positive control (microorganism without compound) and a negative control (broth only).
- Incubation: Incubate the plates at the optimal temperature for the microorganism (e.g., 37°C for 18-24 hours for bacteria, 35°C for 24-48 hours for fungi).
- MIC Determination: Visually inspect the plates for turbidity. The MIC is the lowest concentration of the compound in which no visible growth is observed.

Antiviral Activity: A Frontier in α -Hydroxyphosphonate Research

The antiviral potential of α -hydroxyphosphonates is an emerging area of research. Some derivatives have shown activity against various viruses, including influenza and HIV, often by inhibiting viral enzymes like proteases.[\[15\]](#)[\[16\]](#)

Comparative Antiviral Activity

Quantitative data on the antiviral activity of α -hydroxyphosphonates is still relatively limited compared to their anticancer and antimicrobial properties. The 50% effective concentration (EC50) is a common metric used to evaluate antiviral potency.

Compound/Derivative	Virus	EC50/IC50	Reference
Gemcitabine derivative (2a)	Influenza A (H1N1)	0.6-0.9 μ M	[15]
Isoimperatorin	Influenza A (H1N1)	<0.39 μ M (90% inhibition)	[17]
Compound 4d	HIV-1 (DRV-resistant)	19 nM	[18]
Compound 16	HIV-1 (Wild-type)	3 nM	[14]

Structure-Activity Relationship (SAR) in Antiviral Activity

The development of antiviral α -hydroxyphosphonates is guided by principles of rational drug design, targeting specific viral proteins. Key SAR considerations include:

- **Mimicking Natural Substrates:** Designing α -hydroxyphosphonates that mimic the natural substrates of viral enzymes, such as proteases, is a common strategy.
- **Interactions with the Active Site:** Modifications that enhance binding interactions with the active site of the target enzyme, for example, through hydrogen bonding or hydrophobic interactions, can significantly improve potency.[\[19\]](#)

Experimental Protocol: Plaque Reduction Assay

This protocol details a method to evaluate the antiviral activity of α -hydroxyphosphonates using a plaque reduction assay.

Principle: This assay quantifies the ability of a compound to inhibit the formation of plaques (zones of cell death) caused by a lytic virus in a cell monolayer.

Step-by-Step Methodology:

- **Cell Seeding:** Seed a confluent monolayer of susceptible host cells in 6-well or 12-well plates.
- **Virus Infection and Compound Treatment:** Infect the cell monolayer with a known amount of virus (to produce 50-100 plaques per well). Simultaneously, treat the cells with serial dilutions of the α -hydroxyphosphonate compound.
- **Overlay:** After a short adsorption period, remove the virus/compound mixture and overlay the cells with a semi-solid medium (e.g., containing agarose or methylcellulose) to restrict virus spread to adjacent cells.
- **Incubation:** Incubate the plates for several days until plaques are visible in the virus control wells.
- **Plaque Visualization and Counting:** Fix and stain the cells (e.g., with crystal violet) to visualize and count the plaques.
- **Data Analysis:** Calculate the percentage of plaque reduction for each compound concentration compared to the virus control and determine the EC50 value.

Enzyme Inhibition: A Key Mechanism of Action

The biological activities of many α -hydroxyphosphonates stem from their ability to inhibit specific enzymes.^{[1][2]} Their phosphonate group can act as a transition-state analogue, leading to potent and selective inhibition.

Farnesyltransferase Inhibition

Farnesyltransferase (FTase) is a key enzyme in the post-translational modification of Ras proteins, which are frequently mutated in cancer. Inhibition of FTase is a promising anticancer strategy.

Compound/Derivative	Target	IC50/Ki	Reference
A-176120 (FPP analogue)	Farnesyltransferase	1.2 ± 0.3 nM	
α-Hydroxyfarnesyl phosphonic acid (α-HFP)	Farnesyltransferase	Competitive inhibitor	[2]

HIV-1 Protease Inhibition

HIV-1 protease is an essential enzyme for viral replication, making it a prime target for antiretroviral therapy.

Compound/Derivative	Target	IC50/Ki	Reference
Compound 4a	HIV-1 Protease	Ki = 2 pM	[18]
Compound 16	HIV-1 Protease	Ki <0.005 nM	[14]

Experimental Protocol: HIV-1 Protease Inhibitor Screening Assay (Fluorometric)

This protocol describes a fluorometric assay to screen for inhibitors of HIV-1 protease.

Principle: The assay utilizes a synthetic peptide substrate that is cleaved by active HIV-1 protease, releasing a fluorophore. The presence of an inhibitor reduces or prevents this cleavage, resulting in a decrease in fluorescence.

Step-by-Step Methodology:

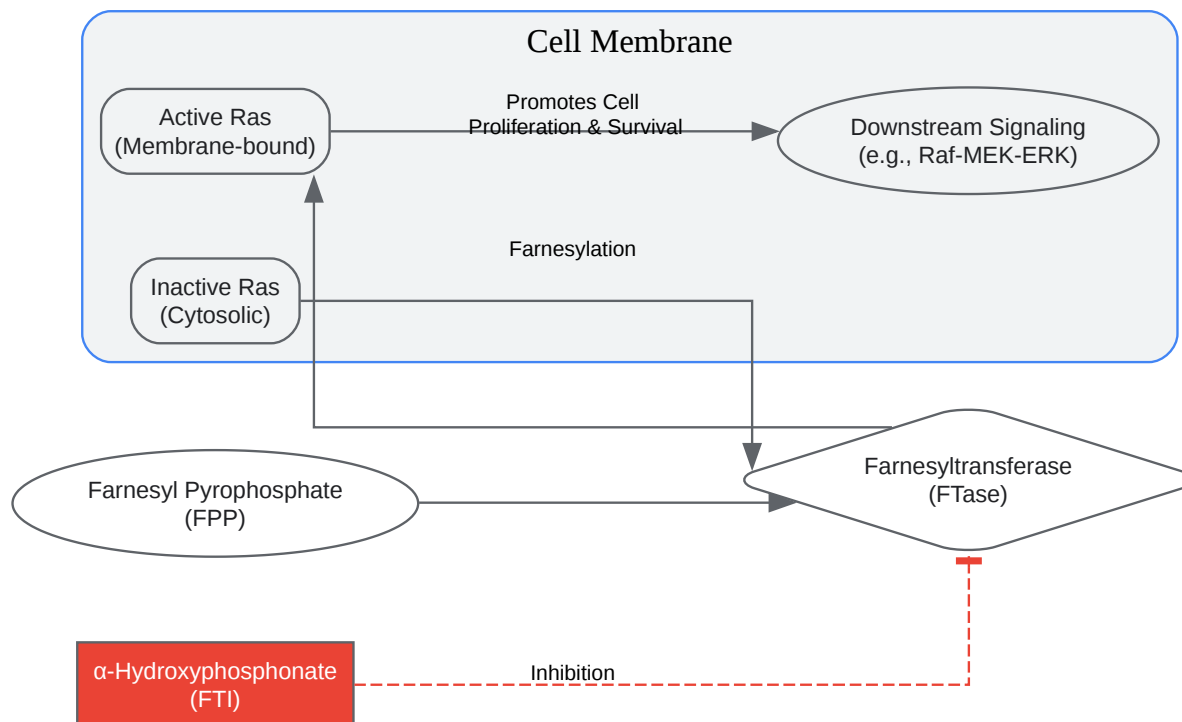
- **Reagent Preparation:** Prepare solutions of HIV-1 protease, the fluorogenic substrate, and the test α-hydroxyphosphonate compounds in an appropriate assay buffer.
- **Reaction Setup:** In a 96-well plate, add the HIV-1 protease solution to wells containing the test compounds or a control (e.g., Pepstatin A, a known protease inhibitor).

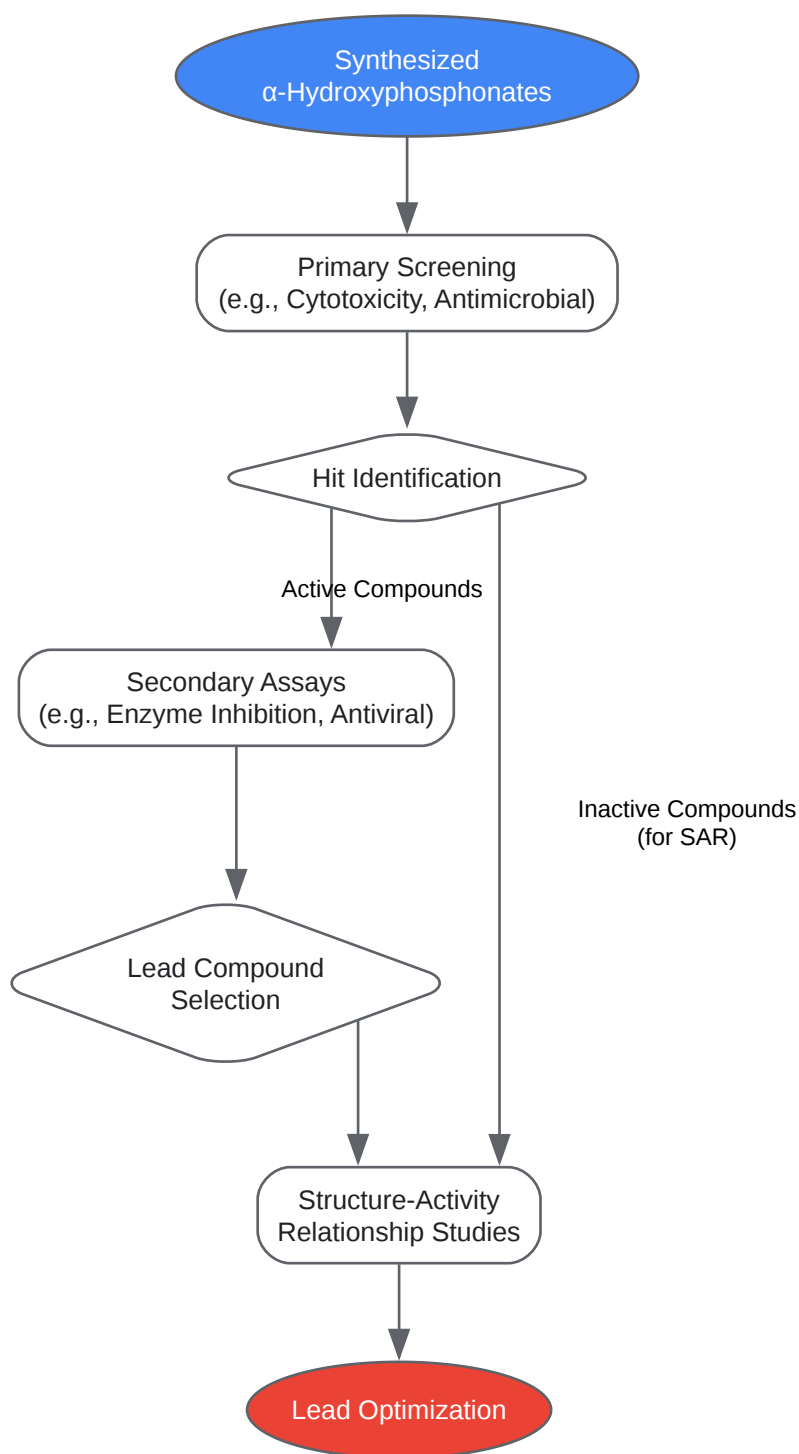
- **Reaction Initiation:** Initiate the reaction by adding the substrate solution to all wells.
- **Fluorescence Measurement:** Immediately measure the fluorescence intensity (e.g., Ex/Em = 330/450 nm) in a kinetic mode for 1-3 hours at 37°C.
- **Data Analysis:** Calculate the rate of the enzymatic reaction from the linear portion of the fluorescence versus time plot. Determine the percent inhibition for each compound concentration and calculate the IC50 value.

Visualizing the Pathways and Workflows

To better understand the concepts discussed, the following diagrams, generated using Graphviz, illustrate a key signaling pathway and a general experimental workflow.

Farnesyltransferase Signaling Pathway and Inhibition





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Caption: A generalized workflow for the screening and development of bioactive α -hydroxyphosphonates.

Conclusion

α -Hydroxyphosphonates represent a rich and adaptable chemical scaffold for the development of novel therapeutic agents. Their demonstrated efficacy in anticancer, antimicrobial, and antiviral applications, largely driven by their enzyme inhibitory properties, underscores their potential in addressing significant unmet medical needs. This guide has provided a comparative overview of their biological activities, supported by quantitative data and detailed experimental protocols. By understanding the structure-activity relationships and employing standardized evaluation methods, researchers can more effectively navigate the discovery and optimization of new α -hydroxyphosphonate-based drugs. The continued exploration of this versatile class of compounds holds great promise for the future of medicine.

References

- Rádai, Z., et al. (2019). Synthesis and anticancer cytotoxicity with structural context of an α -hydroxyphosphonate based compound library derived from substituted benzaldehydes. *New Journal of Chemistry*, 43(35), 14028-14035. [[Link](#)]
- Kaderabkova, N., et al. (2023). Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays. *Nature Protocols*. [[Link](#)]
- Institute for Antiviral Research, Utah State University. (n.d.). In Vitro Antiviral Testing. [[Link](#)]
- Ghosh, A. K., et al. (2016). Recent Progress in the Development of HIV-1 Protease Inhibitors for the Treatment of HIV/AIDS. *Journal of Medicinal Chemistry*, 59(13), 5959-5982. [[Link](#)]
- El-Sayed, W. M., et al. (2021). Design, Synthesis, Computational Investigations, and Antitumor Evaluation of N-Rhodanine Glycosides Derivatives as Potent DNA Intercalation and Topo II Inhibition against Cancer Cells. *Molecules*, 26(16), 4983. [[Link](#)]
- Ghosh, A. K., et al. (2018). Design, Synthesis and X-ray Structural Studies of Potent HIV-1 Protease Inhibitors Containing C-4 Substituted Tricyclic Hexahydro-furofuran derivatives as P2 ligands. *European Journal of Medicinal Chemistry*, 144, 593-605. [[Link](#)]
- Mitsuya, H., et al. (2020). HIV-1 Protease Inhibitors with a P1 Phosphonate Modification Maintain Potency against Drug-Resistant Variants by Increased Interactions with Flap Residues. *Journal of Medicinal Chemistry*, 63(15), 8246-8261. [[Link](#)]

- Zhang, Y., et al. (2020). Improved Bactericidal Activity of Polyethylenimine Grafted Graphene Oxide Nanocomposite against Staphylococcus aureus and Escherichia coli. ACS Applied Materials & Interfaces, 12(2), 2091-2100. [\[Link\]](#)
- Liu, S., et al. (2000). Inhibition of farnesyltransferase with A-176120, a novel and potent farnesyl pyrophosphate analogue. British Journal of Cancer, 82(11), 1871-1878. [\[Link\]](#)
- Pleschka, S., et al. (2020). Antiviral efficacy against influenza virus and pharmacokinetic analysis of a novel MEK-inhibitor, ATR-002, in cell culture and in the mouse model. Antiviral Research, 178, 104806. [\[Link\]](#)
- Sgrignani, J., et al. (2021). Off-Target-Based Design of Selective HIV-1 PROTEASE Inhibitors. Molecules, 26(11), 3349. [\[Link\]](#)
- Rádai, Z., & Keglevich, G. (2018). Synthesis and Reactions of α -Hydroxyphosphonates. Molecules, 23(6), 1493. [\[Link\]](#)
- Kim, Y., et al. (2021). Evaluation of Antiviral Activity of Gemcitabine Derivatives against Influenza Virus and Severe Acute Respiratory Syndrome Coronavirus 2. Viruses, 13(10), 2059. [\[Link\]](#)
- Li, Y., et al. (2021). Antiviral Activity of Isoimperatorin Against Influenza A Virus in vitro and its Inhibition of Neuraminidase. Frontiers in Pharmacology, 12, 681395. [\[Link\]](#)
- Milen, M., et al. (2021). Synthesis and Cytotoxic Activity of a New Family of α -Hydroxyphosphonates with the Benzothiophene Scaffold. Molecules, 26(21), 6428. [\[Link\]](#)
- Al-Ostoot, F. H., et al. (2022). Synthesis, In Vitro Antimicrobial, Anti-Inflammatory, and Cytotoxic Activities of a Novel Phosphonate Compound. Molecules, 27(19), 6520. [\[Link\]](#)
- Singh, R. K., et al. (2013). Pepsin assay one of the easiest approach for prescreening of HIV-protease inhibitors. Journal of Pharmaceutical and Scientific Innovation, 2(1), 1-4. [\[Link\]](#)
- Rádai, Z., et al. (2021). The Synthesis, Crystal Structure, Modification, and Cytotoxic Activity of α -Hydroxy-Alkylphosphonates. Molecules, 26(1), 195. [\[Link\]](#)

- Abdel-Sattar, E., et al. (2022). Cytotoxic activity of the compounds 1-7, against three cancer cell lines. *Scientific Reports*, 12(1), 1-13. [[Link](#)]
- Adlard, P. A., et al. (2002). Comparison of potential markers of farnesyltransferase inhibition. *Clinical Cancer Research*, 8(2), 580-587. [[Link](#)]
- Reddy, G. S., et al. (2013). Synthesis, spectral characterization and antimicrobial activity of α -hydroxyphosphonates. *Der Pharma Chemica*, 5(1), 169-174. [[Link](#)]
- Shingare, M. S., et al. (2017). Antibacterial and Antifungal Activities of α -Aminophosphonate Derivatives. *International Journal of Advanced Research in Science and Technology*, 6(9), 1-5. [[Link](#)]
- Keglevich, G., & Rádai, Z. (2018). Synthesis and Reactions of α -Hydroxyphosphonates. *Molecules*, 23(6), 1493. [[Link](#)]
- Al-Masoudi, N. A., et al. (2022). Hydroxy- and Amino-Phosphonates and -Bisphosphonates: Synthetic Methods and Their Biological Applications. *Frontiers in Chemistry*, 10, 881622. [[Link](#)]
- El-Gazzar, A. A., et al. (2021). Synthesis and potential antimicrobial activity of novel α -aminophosphonates derivatives bearing substituted quinoline or quinolone and thiazole moieties. *Scientific Reports*, 11(1), 1-16. [[Link](#)]
- Tamfu, A. N., et al. (2022). Antimicrobial activity (MIC values in mg/mL) of compounds. *ResearchGate*. [[Link](#)]
- Ferdous, J., et al. (2021). Cytotoxicity of synthetic derivatives against breast cancer and multi-drug resistant breast cancer cell lines: a literature-based perspective study. *Journal of Pharmaceutical Analysis*, 11(6), 681-693. [[Link](#)]
- Kiss, N. Z., et al. (2020). Synthesis of novel α -hydroxyphosphonates along with α -aminophosphonates as intermediates. *Phosphorus, Sulfur, and Silicon and the Related Elements*, 195(10), 835-842. [[Link](#)]
- Głowacka, A., et al. (2021). Relationship between Structure and Antibacterial Activity of α -Aminophosphonate Derivatives Obtained via Lipase-Catalyzed Kabachnik–Fields Reaction.

Catalysts, 11(2), 260. [[Link](#)]

- Bálint, E., et al. (2019). Cytotoxic Activity of α -Aminophosphonic Derivatives Coming from the Tandem Kabachnik–Fields Reaction and Acylation. *Molecules*, 24(12), 2276. [[Link](#)]
- Pautrat, F., & Palese, P. (2014). Compounds with anti-influenza activity: present and future of strategies for the optimal treatment and management of influenza Part II. *Expert Review of Anti-infective Therapy*, 12(1), 71-84. [[Link](#)]
- Bouvier, N. M. (2017). Antiviral strategies against influenza virus: towards new therapeutic approaches. *Current Opinion in Virology*, 24, 106-114. [[Link](#)]
- Adlard, P. A., et al. (2002). Comparison of potential markers of farnesyltransferase inhibition. *Clinical Cancer Research*, 8(2), 580-587. [[Link](#)]
- Prendergast, G. C. (2000). Farnesyltransferase inhibitors: antineoplastic mechanism and clinical prospects. *Current Opinion in Cell Biology*, 12(2), 166-173. [[Link](#)]
- Wiemer, A. C., et al. (2009). Effects of statins and farnesyltransferase inhibitors on the development and progression of cancer. *European Journal of Pharmacology*, 606(1-3), 1-12. [[Link](#)]
- Lancet, J. E., & Karp, J. E. (2003). Farnesyltransferase inhibitors in hematologic malignancies: new horizons in therapy. *Blood*, 102(13), 4317-4325. [[Link](#)]
- Z-w, Chen, et al. (2012). Anti-influenza virus activity and structure–activity relationship of aglycoristocetin derivatives with cyclobutenedione carrying hydrophobic chains. *Virology Journal*, 9(1), 1-9. [[Link](#)]

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Sources

- 1. Synthesis and Reactions of α -Hydroxyphosphonates - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [mdpi.com](#) [[mdpi.com](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. Frontiers | Combination Susceptibility Testing of Common Antimicrobials in Vitro and the Effects of Sub-MIC of Antimicrobials on Staphylococcus aureus Biofilm Formation [[frontiersin.org](#)]
- 7. Escherichia coli, but Not Staphylococcus aureus, Functions as a Chelating Agent That Exhibits Antifungal Activity against the Pathogenic Yeast Candida albicans - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 8. [researchgate.net](#) [[researchgate.net](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
- 10. Recent Progress in the Development of HIV-1 Protease Inhibitors for the Treatment of HIV/AIDS - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 11. Evaluation of Antiviral Activity of Gemcitabine Derivatives against Influenza Virus and Severe Acute Respiratory Syndrome Coronavirus 2 - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 12. Farnesyltransferase inhibition in HGPS - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 13. Antiviral Activity of Isoimperatorin Against Influenza A Virus in vitro and its Inhibition of Neuraminidase - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 14. Design, Synthesis and X-ray Structural Studies of Potent HIV-1 Protease Inhibitors Containing C-4 Substituted Tricyclic Hexahydro-furofuran derivatives as P2 ligands - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 15. HIV-1 Protease Inhibitors with a P1 Phosphonate Modification Maintain Potency against Drug-Resistant Variants by Increased Interactions with Flap Residues - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 16. [researchgate.net](#) [[researchgate.net](#)]
- 17. [researchgate.net](#) [[researchgate.net](#)]
- 18. Inhibition of farnesyltransferase with A-176120, a novel and potent farnesyl pyrophosphate analogue - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 19. [youtube.com](#) [[youtube.com](#)]

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